

Application Notes and Protocols for Vopimetostat Stock Solution Preparation

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Compound of Interest

Compound Name: Vopimetostat
CAS No.: 2760483-96-1
Cat. No.: B15583334

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This document provides a detailed protocol for the preparation, handling, and storage of **Vopimetostat** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **Vopimetostat** is an orally bioavailable small molecule inhibitor of protein arginine methyltransferase 5 (PRMT5), with potential applications in cancer research.[1][2] Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Vopimetostat: Key Properties

A summary of the essential quantitative data for **Vopimetostat** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	520.69 g/mol	[2]
Molecular Formula	C ₂₈ H ₃₆ N ₆ O ₂ S	[1][2]
CAS Number	2760483-96-1	[1][2]
Appearance	White to off-white solid	[2]
Solubility in 10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL (4.80 mM)	[2]

Experimental Protocol: Preparation of Vopimetostat Stock Solution

This protocol outlines the step-by-step procedure for preparing a **Vopimetostat** stock solution in DMSO. It is recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

2.1. Materials and Equipment

- **Vopimetostat** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

2.2. Safety Precautions

- **Vopimetostat** is a potent bioactive compound. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Avoid direct contact.

2.3. Step-by-Step Protocol

- Determine the Desired Stock Concentration and Volume: Based on your experimental needs, decide on the final concentration (e.g., 10 mM, 20 mM, 50 mM) and the required volume of the stock solution.
- Calculate the Required Mass of **Vopimetostat**: Use the following formula to calculate the amount of **Vopimetostat** powder needed:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

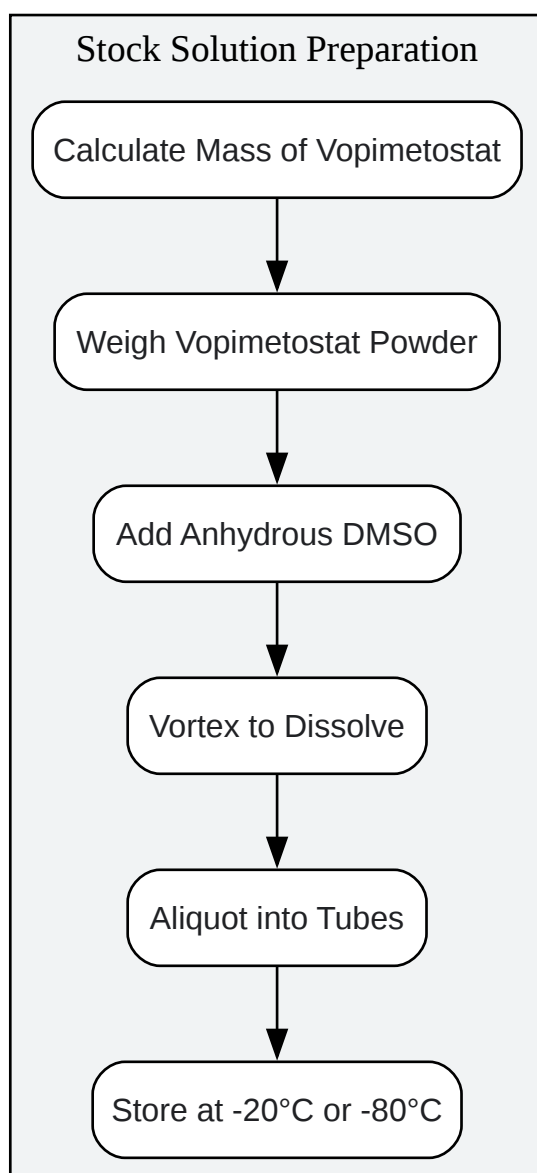
Example Calculation for a 10 mM Stock Solution (1 mL):

- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 520.69 \text{ g/mol} = 0.0052069 \text{ g}$
- Therefore, you will need 5.21 mg of **Vopimetostat**.
- Weighing **Vopimetostat**:
 - Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh the calculated amount of **Vopimetostat** powder and record the exact mass.
- Adding DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **Vopimetostat** powder.
 - For the 10 mM example, add 1 mL of DMSO.

- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or cloudiness occurs, gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in dissolution.[2]
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.
 - Before use, thaw the aliquot at room temperature and vortex briefly.

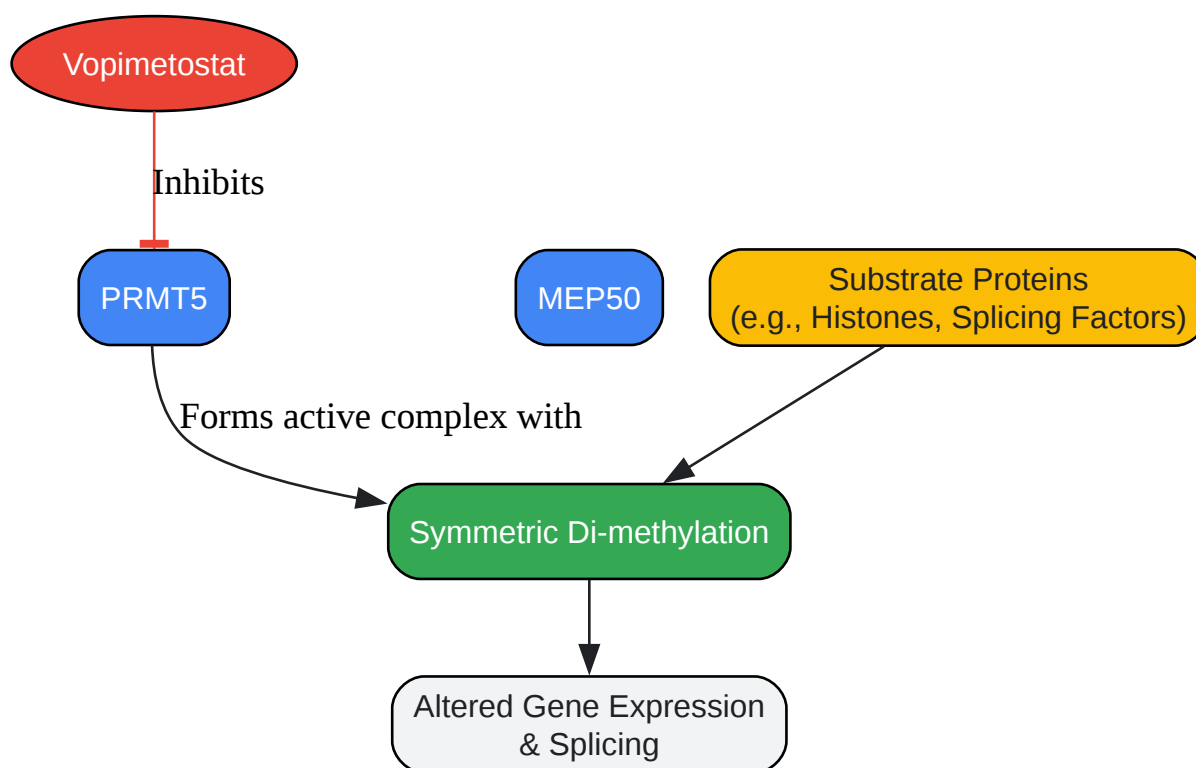
Visualizing the Workflow and Vopimetostat's Role

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway context of **Vopimetostat**.



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Caption: Workflow for **Vopimetostat** Stock Solution Preparation.



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Caption: **Vopimetostat's** Mechanism of Action via PRMT5 Inhibition.

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References

- 1. Vopimetostat | C28H36N6O2S | CID 164752829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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